

Paniculidine B: A Technical Introduction for Researchers

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Compound of Interest

Compound Name: *Paniculidine B*

Cat. No.: *B044587*

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of the current research surrounding the natural indole alkaloid, **Paniculidine B**.

Introduction

Paniculidine B is a naturally occurring indole alkaloid that has been isolated from the plant *Murraya paniculata* and is also found in *Dicranostigma lactucoides*.^[1] As a member of the broad class of indole alkaloids, a group known for a wide range of biological activities, **Paniculidine B** presents a subject of interest for further scientific investigation. Its mode of action is postulated to involve interactions with microbial cell membranes and enzymes, suggesting potential antimicrobial properties.^[1] The absolute configuration of the naturally occurring enantiomer has been determined to be (R).

Physicochemical Properties

A summary of the key physicochemical properties of **Paniculidine B** is provided in the table below. This data is essential for its application in experimental settings, including solubility and formulation development.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₉ NO ₂	PubChem
Molecular Weight	233.31 g/mol	PubChem
IUPAC Name	(2R)-4-(1-methoxyindol-3-yl)-2-methylbutan-1-ol	PubChem
CAS Number	97399-94-5	PubChem

Synthesis of Paniculidine B

The total synthesis of (±)-**Paniculidine B** has been accomplished through various routes. Two notable approaches are highlighted below, demonstrating different strategies to construct the molecule.

Synthesis from 2-Nitrotoluene

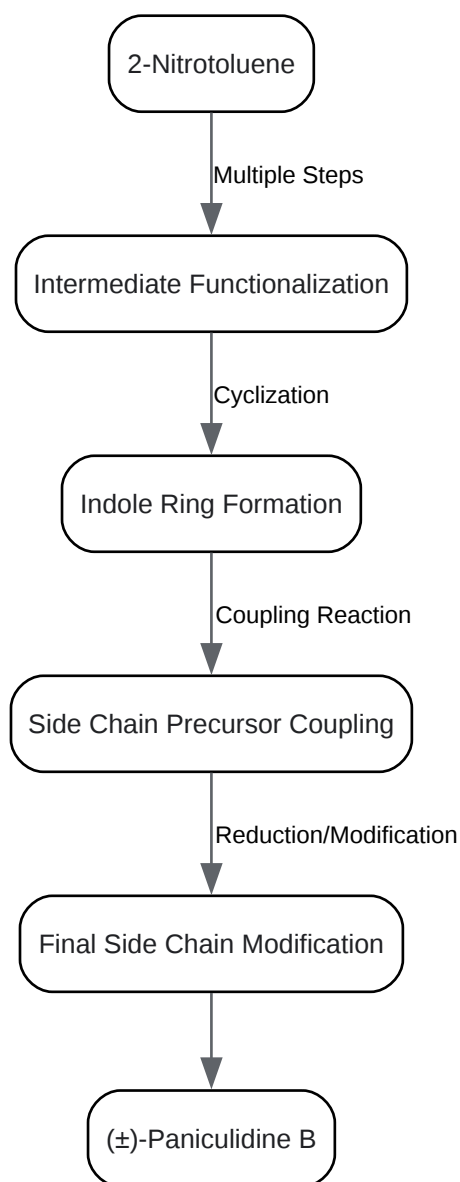
One of the first reported total syntheses of (±)-**Paniculidine B** commences from the readily available starting material, 2-nitrotoluene. This multi-step synthesis culminates in the target molecule with a 16% overall yield over seven steps.

Experimental Protocol:

Due to the absence of a detailed experimental protocol in the available literature, a generalized workflow is presented based on the reported transformation. The key steps likely involve:

- **Nitration and Functional Group Manipulation:** Initial steps would focus on the elaboration of the 2-nitrotoluene core to introduce the necessary functionalities for the formation of the indole ring and the side chain.
- **Indole Ring Formation:** A key transformation would be the construction of the indole nucleus, a common challenge in the synthesis of such alkaloids.
- **Side Chain Installation and Final Modification:** The final steps would involve the attachment and modification of the 2-methylbutan-1-ol side chain at the C3 position of the indole ring.

A workflow diagram for this synthetic approach is provided below.



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Caption: Synthetic workflow for (±)-**Paniculidine B** from 2-Nitrotoluene.

Efficient Synthesis from a 1-Methoxyindole Derivative

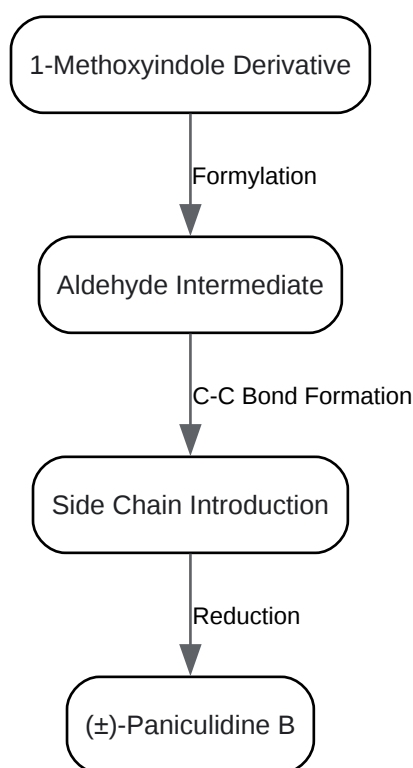
A more recent and efficient total synthesis of (±)-**Paniculidine B** has been reported, starting from a 1-methoxyindole derivative. This approach significantly improves the efficiency, affording the target compound in a remarkable 88% yield over just two steps from a key aldehyde intermediate.

Experimental Protocol:

While the full experimental details are not available, the synthesis likely proceeds via the following key transformations:

- Preparation of the Aldehyde Intermediate: The synthesis would begin with the preparation of a 1-methoxyindole-3-carboxaldehyde or a related aldehyde precursor.
- Side Chain Elongation and Reduction: The aldehyde would then undergo a carbon-carbon bond-forming reaction to introduce the 2-methylbutan skeleton, followed by a reduction of a carbonyl group to the primary alcohol of **Paniculidine B**.

Below is a diagram illustrating the logical flow of this efficient synthetic route.



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Caption: Efficient two-step synthesis of (±)-**Paniculidine B**.

Biological Activity and Mechanism of Action

Currently, there is a notable absence of publicly available quantitative data on the biological activity of **Paniculidine B**. While its potential as an antimicrobial agent has been suggested

based on its interaction with microbial cell membranes and enzymes, specific data such as Minimum Inhibitory Concentrations (MICs) against various microbial strains or IC50 values in enzymatic or cellular assays have not been reported in the accessible scientific literature.

Consequently, a detailed understanding of the mechanism of action of **Paniculidine B** remains to be elucidated. No specific signaling pathways or molecular targets have been identified.

Future Research Directions

The existing body of research on **Paniculidine B** lays the groundwork for several promising avenues of future investigation:

- **Comprehensive Biological Screening:** A thorough evaluation of the biological activity of **Paniculidine B** against a wide range of targets is warranted. This should include screening for antimicrobial, anticancer, anti-inflammatory, and neuroprotective activities.
- **Mechanism of Action Studies:** Should biological activity be confirmed, subsequent research should focus on elucidating the underlying mechanism of action. This could involve target identification studies, enzymatic assays, and analysis of its effects on cellular signaling pathways.
- **Structure-Activity Relationship (SAR) Studies:** The development of synthetic analogs of **Paniculidine B** could provide valuable insights into the structural features required for biological activity and could lead to the discovery of more potent and selective compounds.

In conclusion, **Paniculidine B** is a natural product with a chemical structure that merits further investigation. The efficient synthetic routes that have been developed will facilitate the production of this compound in quantities sufficient for comprehensive biological evaluation. The elucidation of its biological activities and mechanism of action will be crucial in determining its potential as a lead compound for drug discovery.

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References

- 1. Paniculidine B | C₁₄H₁₉NO₂ | CID 14070748 - PubChem [pubchem.ncbi.nlm.nih.gov]
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